

Commercial Availability and Technical Guide for 6-O-Desmethyl donepezil-d7

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Compound of Interest

Compound Name: 6-O-Desmethyl donepezil-d7

Cat. No.: B12365794

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, suppliers, and analytical applications of **6-O-Desmethyl donepezil-d7**. The information is intended to assist researchers in sourcing this stable isotope-labeled internal standard for use in pharmacokinetic and metabolic studies of donepezil.

Introduction

6-O-Desmethyl donepezil is a primary active metabolite of donepezil, a widely prescribed acetylcholinesterase inhibitor for the treatment of Alzheimer's disease.^[1] The deuterated analog, **6-O-Desmethyl donepezil-d7**, serves as an ideal internal standard for quantitative bioanalytical assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), ensuring accuracy and precision in the measurement of the analyte in biological matrices.^{[2][3]}

Commercial Availability and Suppliers

6-O-Desmethyl donepezil-d7 is available from several specialized chemical suppliers. While pricing is often available upon request, the following table summarizes key information from various vendors.

Supplier	CAS Number	Molecular Formula	Molecular Weight	Purity	Notes
MedChemExpress	1261396-76-2	C ₂₃ H ₂₀ D ₇ NO ₃	372.51	High Purity	Isotope-Labeled Compound. [4] [5]
Invivochem	1261396-76-2	C ₂₃ H ₂₀ D ₇ NO ₃	372.51	≥98%	Deuterium-labeled 6-O-Desmethyl donepezil. [6]
LGC Standards	1261394-20-0 (for Donepezil-d7 HCl)	Not specified for 6-O-Desmethyl donepezil-d7	Not specified for 6-O-Desmethyl donepezil-d7	Not specified for 6-O-Desmethyl donepezil-d7	Related stable isotope labeled API available. [7]
Pharmaffiliates	1261394-20-0 (for Donepezil-d7 HCl)	C ₂₄ H ₂₃ D ₇ ClNO ₃	423.00	Not specified for 6-O-Desmethyl donepezil-d7	Related deuterated standard available. [8]
SynZeal	1215071-00-3 (for Donepezil D7)	C ₂₄ H ₂₂ D ₇ NO ₃	386.5	Not specified for 6-O-Desmethyl donepezil-d7	Related stable isotope product in stock. [9]

Note: The CAS number 1261396-76-2 specifically corresponds to **6-O-Desmethyl donepezil-d7**. Other listed CAS numbers are for related deuterated analogs of donepezil.

Synthesis and Characterization

While detailed synthetic procedures for **6-O-Desmethyl donepezil-d7** are not readily available in the public domain, the synthesis would likely involve the demethylation of a deuterated donepezil precursor. One described method for the non-deuterated form involves the use of strong acids or bases, such as boron tribromide (BBr₃), to remove the methyl group at the 6-position of the donepezil molecule. A similar strategy would be employed with a deuterated starting material to yield the final product.

Characterization of **6-O-Desmethyl donepezil-d7** would be performed using standard analytical techniques, including:

- Mass Spectrometry (MS): To confirm the molecular weight and isotopic enrichment.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To verify the chemical structure and the positions of the deuterium labels.
- High-Performance Liquid Chromatography (HPLC): To assess the chemical purity.

Experimental Protocols: Bioanalytical Method for Quantification in Human Plasma

The primary application of **6-O-Desmethyl donepezil-d7** is as an internal standard in LC-MS/MS methods for the simultaneous quantification of donepezil and its metabolite, 6-O-desmethyl donepezil, in biological samples. The following is a generalized protocol based on published methodologies.[\[2\]](#)[\[3\]](#)[\[10\]](#)

1. Sample Preparation (Solid-Phase Extraction - SPE)[\[3\]](#)

- To 500 µL of human plasma, add the internal standard (**6-O-Desmethyl donepezil-d7**) solution.
- Vortex mix the samples.
- Load the samples onto a pre-conditioned SPE cartridge (e.g., Waters Oasis HLB).
- Wash the cartridge with an appropriate solvent to remove interferences.
- Elute the analytes and the internal standard with a suitable elution solvent.
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

2. Liquid Chromatography Conditions[\[2\]](#)[\[3\]](#)

- Column: A C18 reverse-phase column (e.g., Waters Novapak C18, 150 mm x 3.9 mm, 4 μ m). [3]
- Mobile Phase: An isocratic or gradient mixture of an organic solvent (e.g., acetonitrile) and an aqueous buffer (e.g., 5 mM ammonium formate, pH 5.0). [2]
- Flow Rate: 0.6 mL/min. [2]
- Injection Volume: 10 μ L.

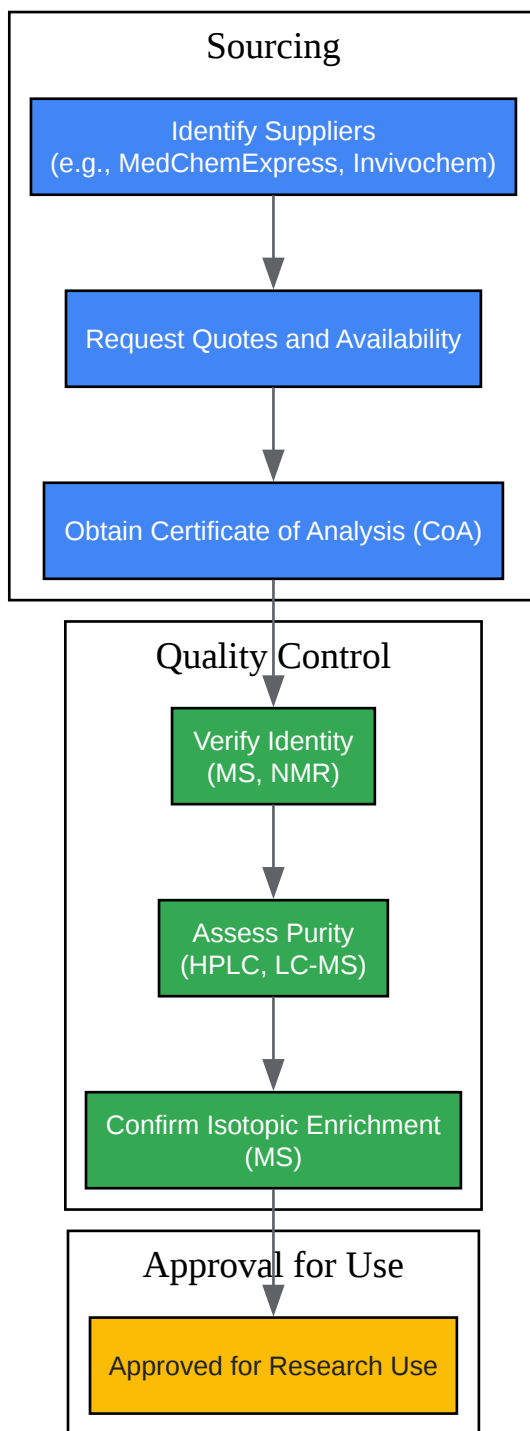
3. Mass Spectrometry Conditions [3]

- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Donepezil: m/z 380.1 \rightarrow 91.2
 - 6-O-Desmethyl donepezil: m/z 366.3 \rightarrow 91.3
 - **6-O-Desmethyl donepezil-d7** (Internal Standard): A specific precursor-to-product ion transition would be determined during method development, taking into account the mass shift due to deuterium labeling.

4. Calibration and Quantification

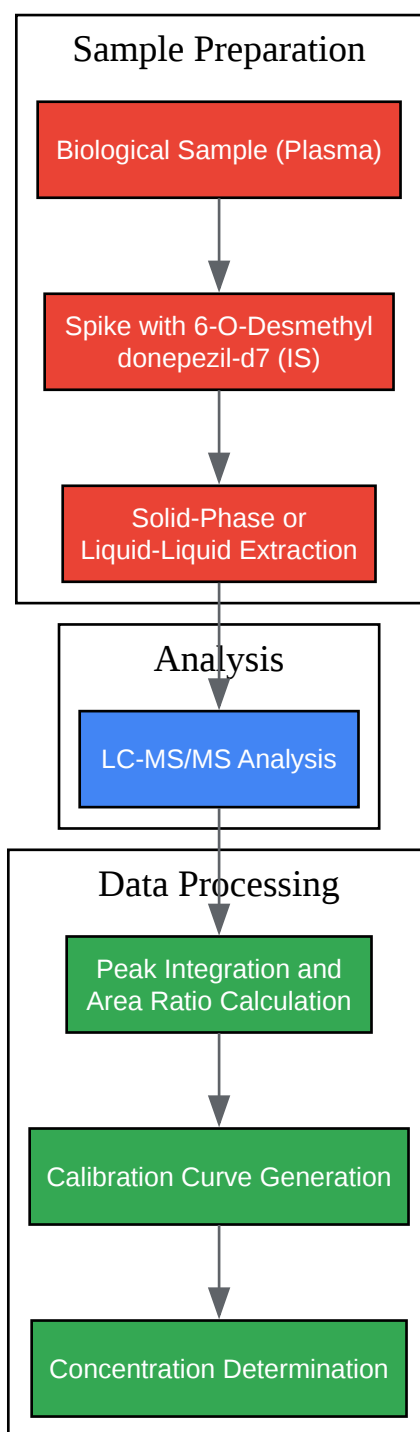
- Prepare a series of calibration standards by spiking blank plasma with known concentrations of donepezil and 6-O-desmethyl donepezil, along with a fixed concentration of the internal standard.
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the analyte concentration.
- Determine the concentrations of the analytes in the unknown samples by interpolating their peak area ratios from the calibration curve.

Diagrams



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Caption: Sourcing and quality control workflow for a chemical standard.



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Caption: Bioanalytical experimental workflow using an internal standard.

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References

- 1. Donepezil - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. 2024.sci-hub.se [2024.sci-hub.se]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. 6-O-Desmethyl donepezil-d7 | Isotope-Labeled Compounds | 1261396-76-2 | Invivochem [invivochem.com]
- 7. 6-O-Desmethyl Donepezil | LGC Standards [lgcstandards.com]
- 8. pharmaffiliates.com [pharmaffiliates.com]
- 9. Donepezil Impurities | SynZeal [synzeal.com]
- 10. researchgate.net [researchgate.net]
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